

# Solubility Profile of 5-Iodo-2,3-dihydro-1H-indene: A Technical Guide

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## Compound of Interest

Compound Name: 5-Iodo-2,3-dihydro-1H-indene

Cat. No.: B145472

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This technical guide provides a comprehensive overview of the solubility characteristics of **5-Iodo-2,3-dihydro-1H-indene**. Due to the limited availability of direct quantitative solubility data for this specific compound in publicly accessible literature, this document leverages data from the structurally similar parent compound, 2,3-dihydro-1H-indene (indane), to predict its solubility profile. Furthermore, a detailed, generalized experimental protocol for determining the precise solubility of **5-Iodo-2,3-dihydro-1H-indene** in various organic solvents is provided.

## Predicted Solubility of 5-Iodo-2,3-dihydro-1H-indene

Based on the principle of "like dissolves like," the solubility of **5-Iodo-2,3-dihydro-1H-indene** is expected to closely mirror that of its non-iodinated counterpart, indane. Indane is a nonpolar hydrocarbon and is known to be soluble in many common organic solvents. The introduction of an iodine atom to the indane structure is not anticipated to drastically alter its overall nonpolar character. Therefore, **5-Iodo-2,3-dihydro-1H-indene** is predicted to be:

- Soluble in nonpolar and moderately polar organic solvents such as:
  - Hexane
  - Toluene
  - Dichloromethane

- Chloroform[1]
- Diethyl ether[1]
- Ethyl acetate
- Acetone
- Tetrahydrofuran (THF)
- Ethanol[1]
- Insoluble in water.[1]

This predicted solubility is summarized in the table below. It is crucial to note that these are estimations and experimental verification is necessary for precise quantitative data.

Solvent	Predicted Solubility
Nonpolar Solvents	
Hexane	Soluble
Toluene	Soluble
Halogenated Solvents	
Dichloromethane	Soluble
Chloroform	Soluble
Ethers	
Diethyl Ether	Soluble
Tetrahydrofuran (THF)	Soluble
Esters	
Ethyl Acetate	Soluble
Ketones	
Acetone	Soluble
Alcohols	
Ethanol	Soluble
Methanol	Likely Soluble
Aqueous Solvents	
Water	Insoluble

## Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, the following gravimetric method is recommended. This protocol is a standard procedure for determining the solubility of a solid compound in a solvent.

#### Materials:

- **5-Iodo-2,3-dihydro-1H-indene** (solid)
- Selected organic solvents (high purity)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps
- Constant temperature bath or shaker with temperature control
- Syringe filters (e.g., 0.2  $\mu\text{m}$  PTFE)
- Pre-weighed vials for collecting the filtrate
- Vacuum oven or desiccator

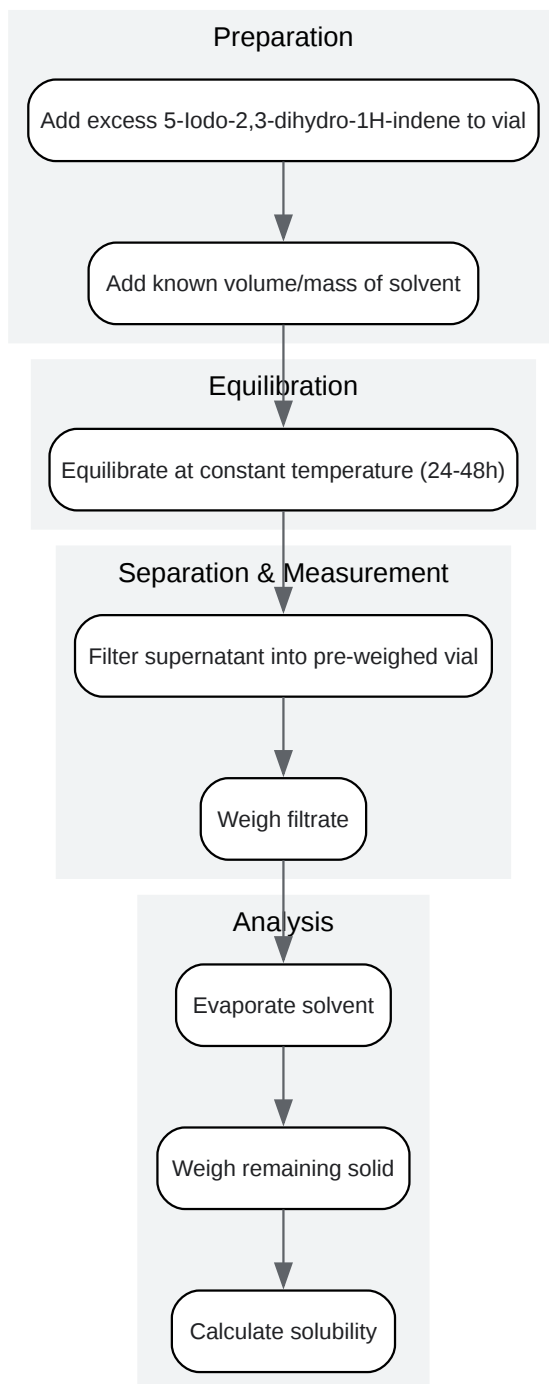
#### Procedure:

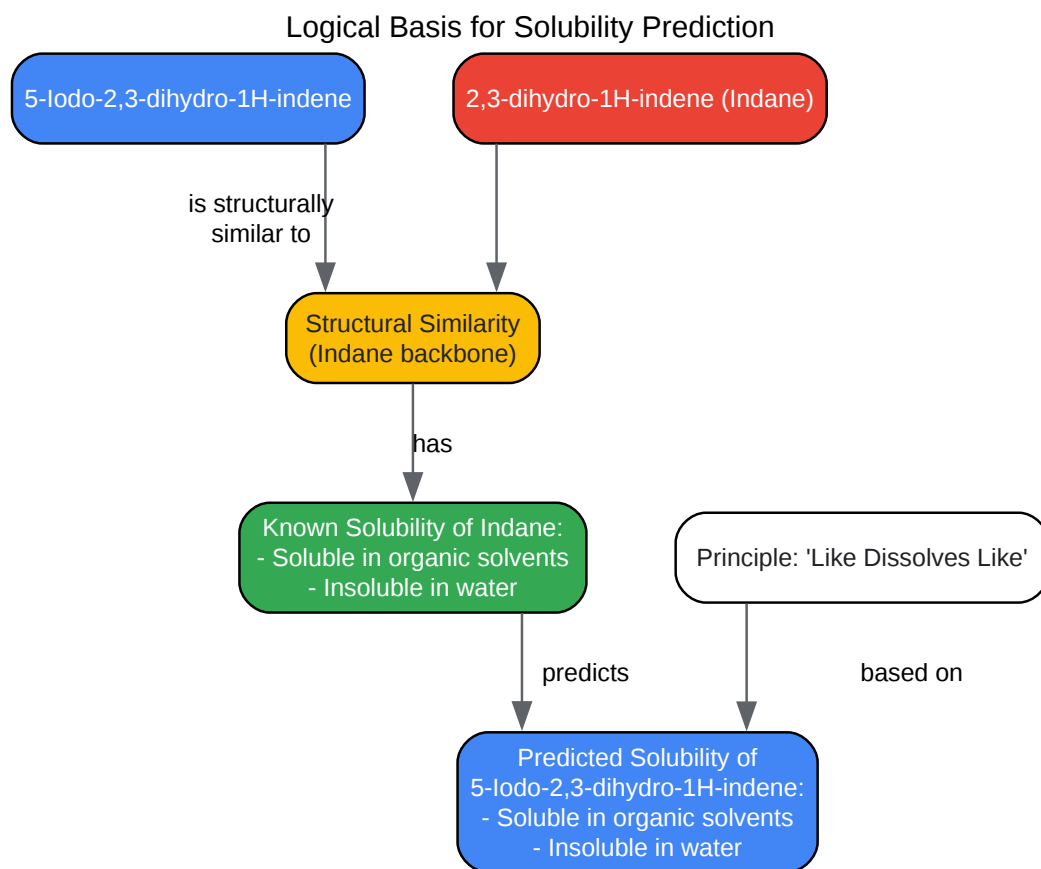
- **Sample Preparation:** Add an excess amount of solid **5-Iodo-2,3-dihydro-1H-indene** to a vial. The exact amount should be more than what is expected to dissolve.
- **Solvent Addition:** Add a known volume or mass of the desired organic solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature bath or shaker. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The temperature should be carefully controlled and recorded.
- **Filtration:** After equilibration, allow the undissolved solid to settle. Carefully draw a sample of the supernatant using a syringe and attach a syringe filter. Filter the saturated solution into a pre-weighed vial to remove any undissolved solid.
- **Solvent Evaporation:** Weigh the vial containing the filtrate to determine the mass of the saturated solution. Evaporate the solvent from the filtrate under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the dissolved solid is achieved.

- Calculation: The solubility can be calculated in various units (e.g., g/100 mL, mg/mL, mol/L) using the initial volume of the solvent and the mass of the dissolved solid.

The following diagram illustrates the general workflow for this experimental protocol.

## Workflow for Solubility Determination





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## References

- 1. chembk.com [chembk.com]
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